

In-Depth Technical Guide: 3-(4-Bromophenyl)-9-phenyl-9H-carbazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(4-Bromophenyl)-9-phenyl-9H-carbazole

Cat. No.: B1532502

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **3-(4-Bromophenyl)-9-phenyl-9H-carbazole**, a compound of interest in various research and development applications.

Core Molecular Data

The fundamental molecular characteristics of **3-(4-Bromophenyl)-9-phenyl-9H-carbazole** are summarized below. This data is essential for experimental design, analytical method development, and computational modeling.

Parameter	Value	Source(s)
Molecular Formula	C ₂₄ H ₁₆ BrN	[1] [2] [3]
Molecular Weight	398.29 g/mol	[1] [2]
CAS Number	1028647-93-9	[1] [2]

Experimental Protocols & Methodologies

Accurate determination of molecular weight is critical. The reported molecular weight is based on the calculation from its molecular formula, C₂₄H₁₆BrN, derived from its chemical structure.

This is a standard and widely accepted method for determining the molecular weight of a pure compound. The calculation is based on the atomic weights of the constituent elements: Carbon (C), Hydrogen (H), Bromine (Br), and Nitrogen (N).

Logical Relationship Diagram

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound, as exemplified by **3-(4-Bromophenyl)-9-phenyl-9H-carbazole**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(4-Bromophenyl)-9-phenyl-9h-carbazole | CAS 1028647-93-9 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. echemi.com [echemi.com]
- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-(4-Bromophenyl)-9-phenyl-9H-carbazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1532502#3-4-bromophenyl-9-phenyl-9h-carbazole-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com